

Proper Disposal Procedures for Acronal® EDGE 4248

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Compound of Interest

Compound Name: Pca 4248

Cat. No.: B043895

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The following guide provides essential safety and logistical information for the proper disposal of Acronal® EDGE 4248, an acrylic latex resin. Adherence to these procedures is critical for laboratory safety and environmental protection. This information is intended for researchers, scientists, and drug development professionals.

Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to be familiar with the safety and handling requirements for Acronal® EDGE 4248. This substance is not classified as hazardous, but proper personal protective equipment (PPE) should always be worn to minimize exposure and ensure safety.

Precaution Category	Specific Recommendations	Citation
Personal Protective Equipment (PPE)	Eye Protection: Tightly fitting safety goggles are required. A face shield should be used if there is a splashing hazard.	[1]
Hand Protection: Wear chemical-resistant protective gloves.	[1]	
Respiratory Protection: Use respiratory protection if ventilation is inadequate.	[1]	
General Clothing: Wear personal protective clothing to avoid skin contact.	[1]	
Hygiene Measures	Wash hands and/or face before breaks and at the end of the shift. Avoid contact with skin and eyes.	[1]
Handling & Storage	Store in a well-ventilated area. Protect from freezing and from temperatures above 60°C. High risk of slipping due to leakage or spillage.	

Spill Management Procedures

In the event of a spill, immediate and appropriate action is necessary to contain the material and prevent it from entering the environment. The procedure for cleanup varies depending on the volume of the spill.

Small Spills: For minor spills, the primary method of cleanup is absorption.

- Containment: Immediately contain the spill to prevent it from spreading.

- Absorption: Pick up the spilled material with a suitable absorbent material. Examples include sand, sawdust, general-purpose binder, or kieselguhr.
- Disposal: Place the absorbed material into a suitable, labeled container for disposal. Dispose of the absorbed material in accordance with local, state, and federal regulations.

Large Spills: For significant spills, a more robust procedure is required.

- Containment: Contain the spill to prevent further spread. Due to the nature of the product, be aware of a high risk of slipping.
- Recovery: If possible, pump the liquid product into a suitable container.
- Solidification & Disposal: The remaining spilled material should be contained, solidified, and placed in suitable, labeled containers for disposal.

Waste Disposal Protocol

Proper disposal of Acronal® EDGE 4248 waste is crucial to prevent environmental contamination. Untreated material should not be released into natural waters, drains, or groundwater.

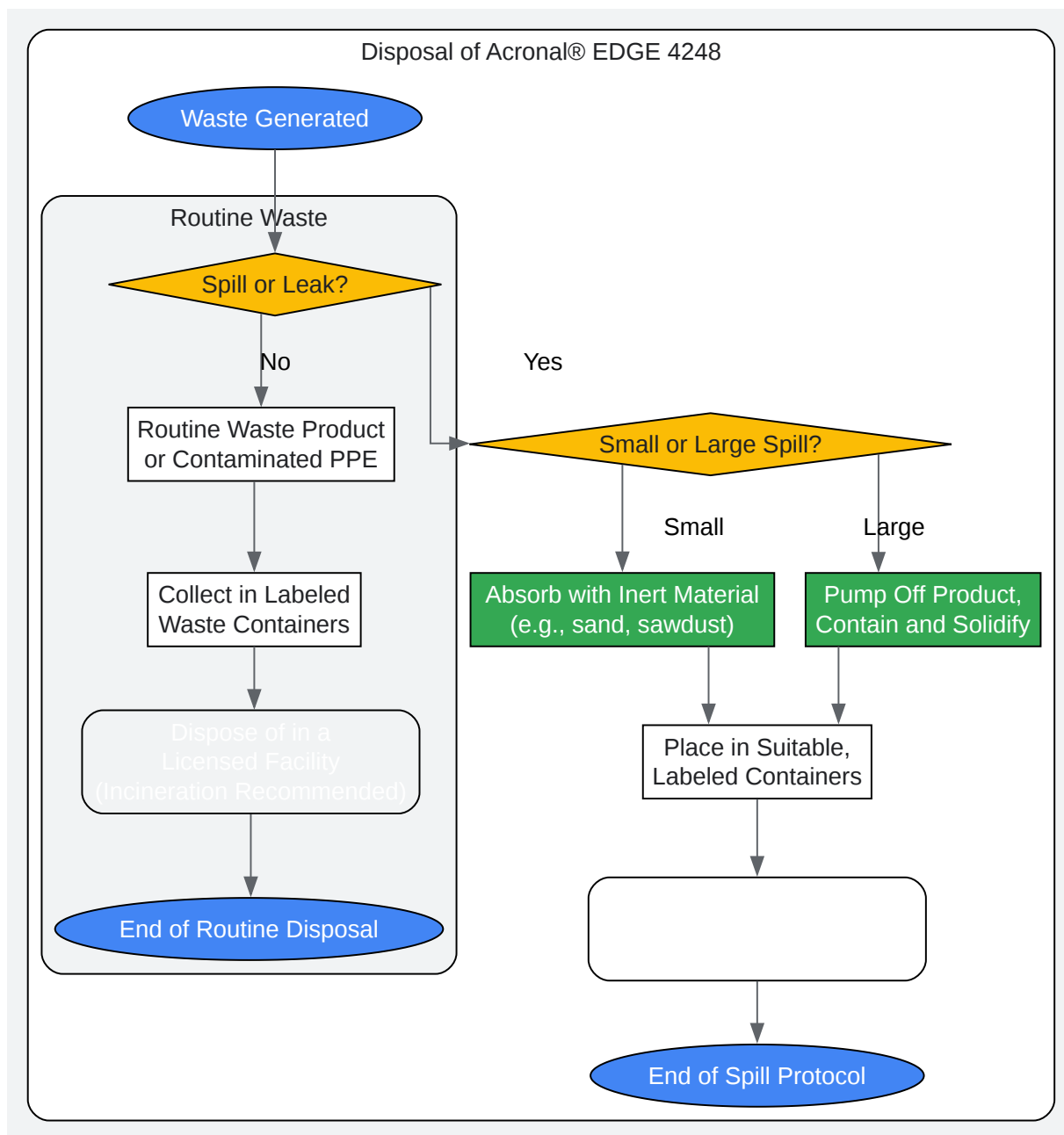
Substance Disposal: The primary recommended method for the disposal of Acronal® EDGE 4248 is incineration or disposal in a licensed facility. Always handle the waste material in accordance with good industrial hygiene and safety practices.

Container Disposal: Used containers must also be disposed of properly to prevent unauthorized reuse.

- Dispose of the container in a licensed facility.
- It is recommended to crush, puncture, or use other means to prevent the unauthorized use of empty containers.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Acronal® EDGE 4248.



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Caption: Disposal workflow for Acronal® EDGE 4248.

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References

- 1. dispersions-resins-products.basf.us [dispersions-resins-products.basf.us]
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